

Application Notes and Protocols for Handling Pyrophoric Tripropylborane

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Compound of Interest

Compound Name: *Tripropylborane*

Cat. No.: *B075235*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the safe handling and use of **tripropylborane**, a pyrophoric reagent. Adherence to these guidelines is critical to ensure laboratory safety and experimental success.

Introduction to Tripropylborane

Tripropylborane, $(C_3H_7)_3B$, is a trialkylborane that is highly reactive and pyrophoric, meaning it can ignite spontaneously upon contact with air.^[1] It is a colorless liquid with a characteristic odor.^[1] Due to its reactivity, it is a valuable reagent in organic synthesis, primarily used in hydroboration reactions, as a reducing agent, and as a radical initiator.^{[1][2]} It is typically handled as a solution in an inert solvent, such as tetrahydrofuran (THF).

Health and Safety Information

Tripropylborane is a hazardous substance and must be handled with extreme caution.

- Pyrophoric Nature: Ignites spontaneously on exposure to air. All handling must be done under an inert atmosphere (e.g., nitrogen or argon).
- Reactivity: Reacts violently with water and other protic solvents.
- Toxicity: Irritating to the skin, eyes, and respiratory tract.^[1]

Appropriate PPE must be worn at all times when handling **tripropylborane**.

PPE Item	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes and potential explosions.
Hand Protection	Fire-resistant gloves (e.g., Nomex®) over nitrile gloves.	Provides both chemical resistance and protection from fire.
Body Protection	Flame-retardant lab coat.	Protects the body from fire and chemical splashes.
Footwear	Closed-toe shoes.	Protects feet from spills.

Engineering Controls

Proper engineering controls are essential for the safe handling of **tripropylborane**.

- Fume Hood: All manipulations must be performed in a certified chemical fume hood.
- Glovebox: For procedures requiring a scrupulously inert atmosphere, a glovebox is recommended.
- Inert Gas Setup: A Schlenk line or similar apparatus is required to provide a constant positive pressure of an inert gas.

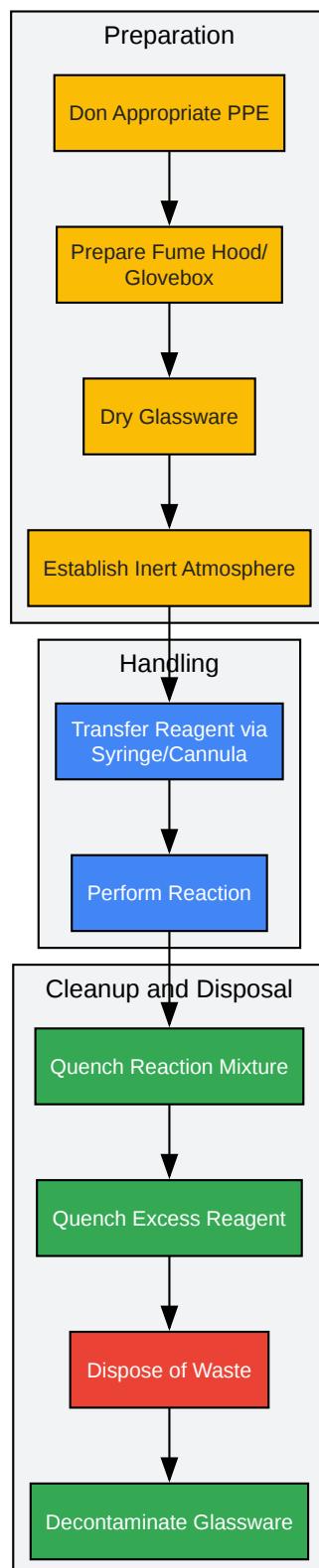
Quantitative Data

The following table summarizes key physical and chemical properties of **tripropylborane**.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₁ B	[3]
Molecular Weight	140.07 g/mol	[1][4]
Appearance	Colorless liquid	[1][2]
Density	0.7204 g/cm ³	[1]
Melting Point	-56 °C	[1]
Boiling Point	159 °C	[1]
Solubility	Soluble in organic solvents (e.g., hexane, toluene, ether); insoluble in water.	[2]

Experimental Protocols

The following diagram illustrates the general workflow for safely handling pyrophoric reagents like **tripropylborane**.



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General workflow for handling pyrophoric reagents.

This protocol is adapted from a standard procedure for the hydroboration-oxidation of alkenes and serves as a representative example of a reaction involving a trialkylborane.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To synthesize 1-octanol from 1-octene.

Materials:

- 1-Octene
- **Tripropylborane** solution (e.g., 1 M in THF)
- Sodium hydroxide (3 M aqueous solution)
- Hydrogen peroxide (30% aqueous solution)
- Anhydrous diethyl ether
- Saturated aqueous sodium chloride (brine)
- Anhydrous sodium sulfate
- Round-bottom flask, condenser, addition funnel, magnetic stirrer, and other standard laboratory glassware.

Procedure:

- Reaction Setup:
 - All glassware must be oven-dried and assembled while hot under a stream of inert gas (nitrogen or argon).
 - Equip a round-bottom flask with a magnetic stir bar, a septum, and an inert gas inlet.
 - Place the flask in an ice-water bath.
- Hydroboration:
 - Under a positive pressure of inert gas, add 1-octene (1 equivalent) to the reaction flask via syringe.

- Slowly add the **tripropylborane** solution (0.34 equivalents) to the stirred solution of 1-octene over 10-15 minutes, maintaining the temperature below 5 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 1-2 hours.
- Oxidation:
 - Cool the reaction mixture back to 0 °C in an ice-water bath.
 - Slowly and carefully add the 3 M sodium hydroxide solution (1.1 equivalents) to the flask.
 - Very slowly, add the 30% hydrogen peroxide solution (1.1 equivalents) dropwise via an addition funnel. The temperature should be carefully monitored and maintained below 40 °C.
 - After the addition is complete, remove the ice bath and stir the mixture at room temperature for at least 1 hour. The mixture may become biphasic.
- Work-up:
 - Transfer the reaction mixture to a separatory funnel.
 - Separate the organic layer.
 - Extract the aqueous layer with diethyl ether (3 x 20 mL).
 - Combine all organic layers and wash with brine (2 x 20 mL).[\[10\]](#)
 - Dry the combined organic layers over anhydrous sodium sulfate.
 - Filter the solution and remove the solvent under reduced pressure using a rotary evaporator.
- Purification:
 - The crude product can be purified by fractional distillation to yield pure 1-octanol.

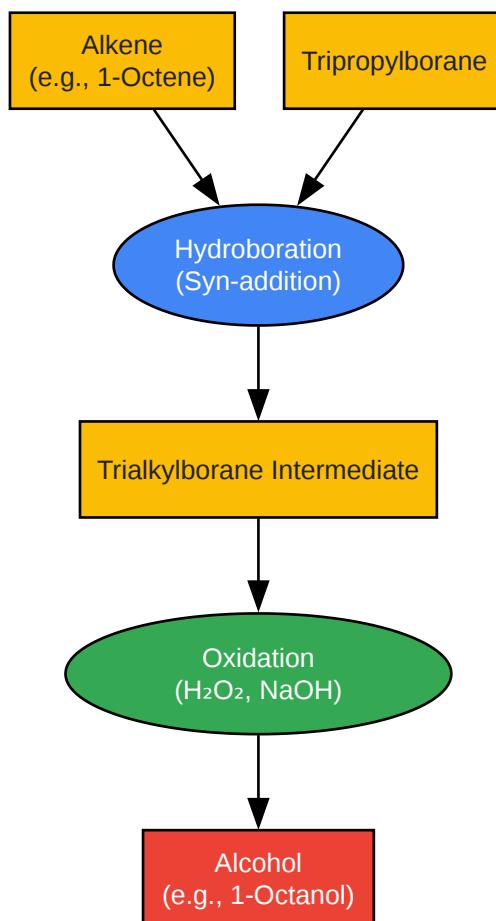
Excess or unreacted **tripropylborane** must be quenched safely before disposal.[11][12][13][14][15]

Procedure:

- Dilute the **tripropylborane** solution with an inert, high-boiling point solvent such as toluene to a concentration of approximately 5-10%.
- In a separate flask equipped with a stirrer and under an inert atmosphere, place a suitable quenching agent such as isopropanol.
- Cool the quenching agent in an ice-water bath.
- Slowly add the diluted **tripropylborane** solution to the quenching agent dropwise with vigorous stirring.
- After the addition is complete, allow the mixture to slowly warm to room temperature and stir for several hours.
- Once the reaction has ceased, slowly add water to quench any remaining reactive species.
- The resulting solution can then be disposed of as hazardous waste according to institutional guidelines.[16][17]

Signaling Pathways and Logical Relationships

The following diagram illustrates the key steps in the hydroboration-oxidation of an alkene.



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Hydroboration-oxidation reaction pathway.

These application notes and protocols are intended as a guide for trained laboratory personnel. Always consult the Safety Data Sheet (SDS) for **tripropylborane** and follow all institutional safety procedures.

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References

- 1. chembk.com [chembk.com]

- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Tripropylborane | C9H21B | CID 14224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Borane, tripropyl- (CAS 1116-61-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. cactus.utahtech.edu [cactus.utahtech.edu]
- 6. community.wvu.edu [community.wvu.edu]
- 7. youtube.com [youtube.com]
- 8. youtube.com [youtube.com]
- 9. youtube.com [youtube.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. sarponggroup.com [sarponggroup.com]
- 12. sjsu.edu [sjsu.edu]
- 13. imperial.ac.uk [imperial.ac.uk]
- 14. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 15. safety.pitt.edu [safety.pitt.edu]
- 16. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 17. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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